

Essential Safety and Logistics for Handling 6,2'-Dihydroxyflavone

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Compound of Interest

Compound Name: 6,2'-Dihydroxyflavone

Cat. No.: B191077

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, especially when handling compounds with significant hazard profiles. This guide provides essential, immediate safety and logistical information for the handling and disposal of **6,2'-Dihydroxyflavone**, a flavonoid compound known to be toxic if swallowed and capable of causing serious eye damage. Adherence to these procedural steps is critical for minimizing risk and ensuring a safe laboratory environment.

Hazard and Exposure Data

A clear understanding of the hazard classification and exposure limits of **6,2'-Dihydroxyflavone** is fundamental for safe handling. The following table summarizes the key quantitative data available for this compound.

Hazard Classification	GHS Pictogram	Signal Word	Hazard Statement	Precautionary Statement Codes
Acute Toxicity, Oral (Category 3)	Danger	H301: Toxic if swallowed	P264, P270, P301+P316, P330, P405, P501	
Serious Eye Damage (Category 1)	Danger	H318: Causes serious eye damage	P280, P305+P354+P338, P317	

Data sourced from PubChem CID 688661[1]

Operational Plan: From Receipt to Disposal

A systematic approach to handling **6,2'-Dihydroxyflavone** is crucial. The following step-by-step guidance outlines the operational workflow, from receiving the compound to its final disposal.

1. Pre-Handling Preparation:

- **Risk Assessment:** Before any work begins, conduct a thorough risk assessment specific to the planned experiment, considering the quantity of **6,2'-Dihydroxyflavone** to be used and the nature of the procedure.
- **Fume Hood:** All handling of powdered **6,2'-Dihydroxyflavone** must be conducted in a certified chemical fume hood to prevent inhalation of airborne particles.[2][3]
- **Emergency Equipment:** Ensure that a safety shower and eyewash station are readily accessible and have been recently tested.[3] Have a chemical spill kit appropriate for solid toxic and corrosive materials nearby.

2. Personal Protective Equipment (PPE):

Due to the high toxicity and potential for severe eye damage, a comprehensive PPE ensemble is mandatory.

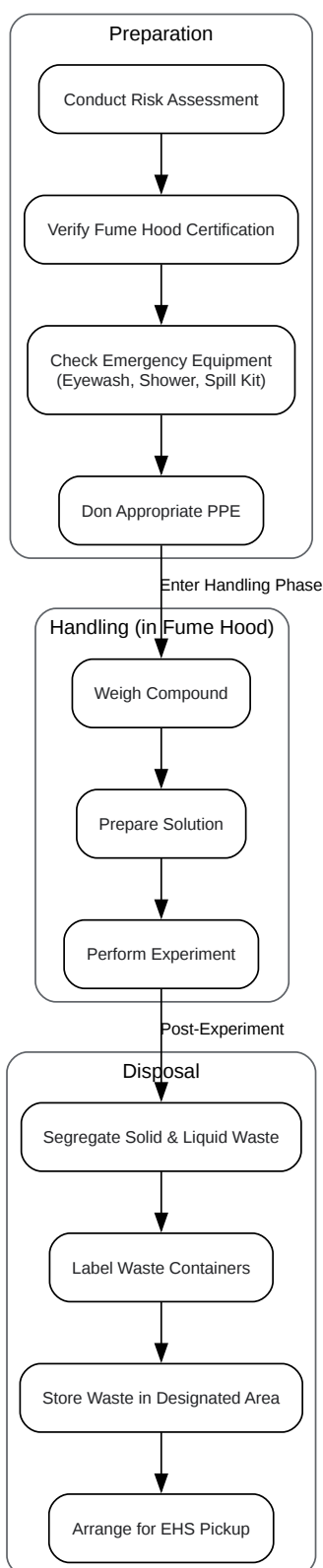
- **Eye and Face Protection:** Chemical safety goggles in combination with a face shield are required to protect against splashes and airborne particles.[3][4]
- **Hand Protection:** Wear chemical-resistant gloves, such as nitrile or neoprene.[4] Given the powdered nature of the compound, consider double-gloving.
- **Body Protection:** A lab coat is standard, and for procedures with a higher risk of contamination, chemical-resistant coveralls or an apron should be worn.[4][5]
- **Respiratory Protection:** For situations where dust generation is unavoidable or if working outside of a fume hood is absolutely necessary (which should be avoided), a NIOSH-approved respirator with a particulate filter is essential.[4]

3. Handling Procedures:

- Weighing: Weigh the compound in a fume hood on a disposable weigh boat to minimize contamination of balances and surrounding surfaces.
 - Solution Preparation: When preparing solutions, add the solid **6,2'-Dihydroxyflavone** to the solvent slowly to avoid splashing.
 - General Handling: Avoid creating dust.^[2] Do not eat, drink, or smoke in the laboratory.^[6] Wash hands thoroughly after handling the compound, even if gloves were worn.
4. Disposal Plan: Proper disposal of **6,2'-Dihydroxyflavone** and any contaminated materials is critical to prevent environmental contamination and accidental exposure.
- Waste Segregation: All solid waste contaminated with **6,2'-Dihydroxyflavone** (e.g., weigh boats, gloves, paper towels) should be collected in a dedicated, clearly labeled hazardous waste container.^[7]
 - Liquid Waste: Solutions containing **6,2'-Dihydroxyflavone** should be collected in a separate, labeled hazardous waste container. Do not pour any solutions down the drain.^[2]^[7]
 - Container Labeling: All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name "**6,2'-Dihydroxyflavone**," and the associated hazards (Toxic, Corrosive).^[3]
 - Waste Pickup: Arrange for the disposal of hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste contractor.^[7]

Experimental Workflow for Safe Handling

The following diagram illustrates the logical flow of operations for the safe handling of **6,2'-Dihydroxyflavone**.



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Caption: Workflow for the safe handling of **6,2'-Dihydroxyflavone**.

By adhering to these detailed protocols, researchers can mitigate the risks associated with handling **6,2'-Dihydroxyflavone** and maintain a safe and compliant laboratory environment. Always consult your institution's specific safety guidelines and the most recent Safety Data Sheet (SDS) for any chemical before beginning work.

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